

## "3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole" molecular structure and stereochemistry

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Compound of Interest

Compound Name:

3-(N-Tosyl-L-alaninyloxy)-5phenylpyrrole

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# In-Depth Technical Guide: 3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole

For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

This technical guide provides a comprehensive overview of the molecular structure, stereochemistry, synthesis, and characterization of **3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole**. The document details its application as a chromogenic substrate for human leukocyte elastase (HLE) and its use in diagnostic assays for urinary tract infections. Detailed experimental protocols, quantitative data, and workflow visualizations are presented to support research and development activities involving this compound.

### **Molecular Structure and Stereochemistry**

**3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole** is a chiral organic molecule with the chemical formula C<sub>20</sub>H<sub>20</sub>N<sub>2</sub>O<sub>4</sub>S and a molecular weight of approximately 384.45 g/mol .[1][2] Its structure consists of a central 5-phenyl-1H-pyrrol-3-yl core linked via an ester bond to an N-tosylated L-alanine moiety.[1] The presence of the L-alanine residue introduces a stereocenter at the alpha-carbon of the alanine, conferring the molecule its specific stereochemistry. The IUPAC



name for this compound is (5-phenyl-1H-pyrrol-3-yl) (2S)-2-[(4-methylphenyl)sulfonylamino]propanoate.[2]

The key structural features include:

- A planar, aromatic 5-phenylpyrrole ring system.
- An N-tosyl protected L-alanine unit.
- An ester linkage connecting the pyrrole and amino acid moieties.

The "L" configuration of alanine, corresponding to the (S) configuration at the chiral center, is crucial for its specific interaction with biological targets such as enzymes.[1]

## **Physicochemical and Spectroscopic Data**

A summary of the key physicochemical and spectroscopic data for **3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole** is provided in the tables below.

**Table 1: Physicochemical Properties** 

Property	Value	Reference
Molecular Formula	C20H20N2O4S	[1][2]
Molecular Weight	384.45 g/mol	[1][2]
Melting Point	153-155 °C	
Density	~1.287 g/cm³	_
Appearance	White to off-white solid	_
CAS Number	99740-00-8	[1][2]

## Table 2: Spectroscopic Data (FT-IR)



Functional Group	Expected Frequency (cm <sup>-1</sup> )	Intensity	Assignment
Pyrrole N-H stretch	3400–3100	Medium-Strong	N-H stretching vibration
Aromatic C-H stretch	3080–3020	Medium	Phenyl & Tosyl ring C- H stretches
Aliphatic C-H stretch	2980–2850	Medium	Methyl group vibrations
Ester C=O stretch	1760–1730	Strong	Ester carbonyl stretch
Aromatic C=C stretch	1600-1580	Strong	Aromatic C=C stretches
S=O stretch (asymmetric)	1350–1320	Strong	Tosyl SO <sub>2</sub> asymmetric stretch
S=O stretch (symmetric)	1170–1150	Strong	Tosyl SO <sub>2</sub> symmetric stretch
Ester C-O stretch	1280-1200	Strong	C-O ester linkage

**Table 3: NMR Spectroscopic Data** 



¹H NMR			
Proton Assignment	<sup>1</sup> H Chemical Shift (ppm)	Multiplicity	Integration
Pyrrole NH	10.0–11.0	br s	1H
Phenyl H (ortho) & Tosyl H	7.6–7.8	d	6Н
Phenyl H (meta, para)	7.2–7.5	m	3H
Pyrrole H-4	6.7–6.9	dd	1H
Pyrrole H-2	6.2–6.4	dd	1H
Alanine CH	4.1–4.3	q	1H
Tosyl CH₃	2.3–2.5	S	3H
Alanine CH₃	1.3–1.5	d	3H
<sup>13</sup> C NMR	_		
Carbon Assignment	<sup>13</sup> C Chemical Shift (ppm)	Functional Group	
Ester C=O	170–175	Carbonyl carbon	-
Aromatic C (Phenyl & Tosyl)	125–140	Aromatic carbons	-
Pyrrole C	105-130	Aromatic carbons	_
Alanine CH	50-55	Aliphatic carbon	-
Tosyl CH₃	20-25	Aliphatic carbon	_
Alanine CH₃	15-20	Aliphatic carbon	

Note: Specific, experimentally determined mass spectrometry and X-ray crystallography data for **3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole** are not readily available in the public domain. The data presented is based on typical values for similar compounds and theoretical predictions.



## Experimental Protocols Synthesis of 3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole

The synthesis of **3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole** is achieved through the esterification of **3-hydroxy-5-phenylpyrrole** with N-tosyl-L-alaninyl chloride.

#### Materials:

- 3-hydroxy-5-phenylpyrrole
- N-tosyl-L-alaninyl chloride (freshly prepared)
- Anhydrous tetrahydrofuran (THF)
- Pyridine
- Trifluoroacetic acid

#### Procedure:

- Under an inert gas atmosphere, a solution of anhydrous THF (450 mL), pyridine (43.8 mL, 0.542 mol), and trifluoroacetic acid (85.0 mL, 1.10 mol) is prepared and cooled to 0°C.
- 3-hydroxy-5-phenylpyrrole (71.5 g, 0.45 mol) is added to the cooled solution in one portion.
- A solution of freshly prepared N-tosyl-L-alaninyl chloride (141.0 g, 0.54 mol) in anhydrous THF (450 mL) is added dropwise over 5-10 minutes.
- The reaction mixture is stirred at 0°C and monitored by thin-layer chromatography (TLC) until completion.
- Upon completion, the reaction is quenched with water and the product is extracted with an organic solvent (e.g., ethyl acetate).
- The organic layer is washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.



The crude product is purified by column chromatography on silica gel to yield 3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole.

#### **Characterization Methods**

- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR spectra are recorded on a spectrometer (e.g., 400 or 500 MHz) using a suitable deuterated solvent such as CDCl<sub>3</sub> or DMSO-d<sub>6</sub>.
- Fourier-Transform Infrared (FT-IR) Spectroscopy: The IR spectrum is obtained using a KBr pellet or as a thin film on a salt plate to identify the characteristic functional group vibrations.
- Mass Spectrometry (MS): The molecular weight and fragmentation pattern are determined using techniques such as electrospray ionization (ESI) or electron impact (EI) mass spectrometry.
- Melting Point: The melting point is determined using a standard melting point apparatus to assess the purity of the compound.

#### **Application in Diagnostic Assays**

**3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole** is a key component of the Ames LEUKOSTIX® reagent strips, which are used for the detection of human leukocyte elastase (HLE) in urine as an indicator of urinary tract infection.[3]

#### **Mechanism of Action**

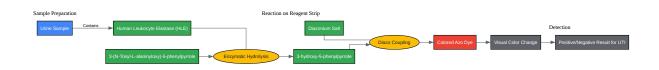
The diagnostic test is based on a two-step enzymatic and chemical reaction:

- Enzymatic Hydrolysis: In the presence of HLE, the ester bond of **3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole** is hydrolyzed, releasing 3-hydroxy-5-phenylpyrrole.
- Diazo Coupling Reaction: The liberated 3-hydroxy-5-phenylpyrrole then undergoes a diazo
  coupling reaction with a diazonium salt impregnated on the reagent strip, resulting in the
  formation of a colored azo dye. The intensity of the color is proportional to the concentration
  of HLE in the sample.



### **Experimental Workflow: HLE Detection Assay**

The following diagram illustrates the workflow for the detection of HLE using **3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole**.



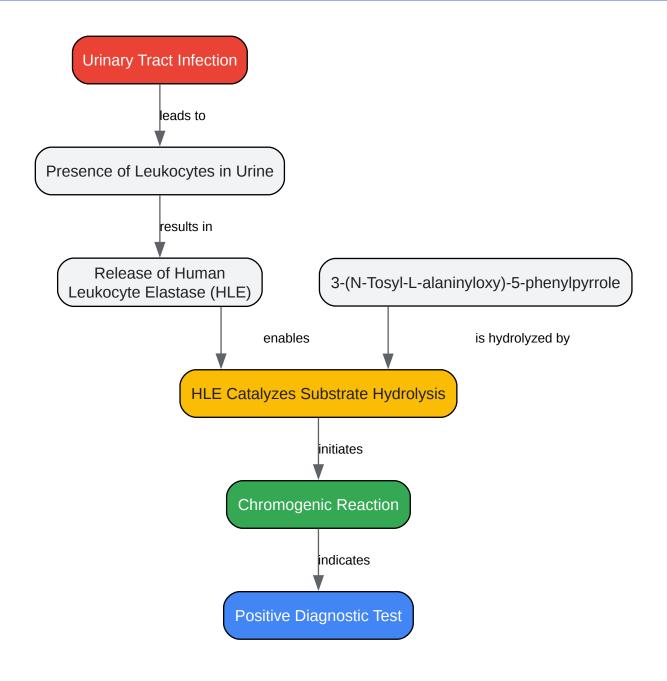
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Workflow for HLE detection using the chromogenic substrate.

## **Logical Relationships and Signaling Pathways**

While **3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole** is not known to be directly involved in intracellular signaling pathways, its application in diagnostics represents a logical pathway from a biological marker to a clinical result. The following diagram illustrates this logical relationship.





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Logical pathway from UTI to a positive diagnostic test result.

#### Conclusion

**3-(N-Tosyl-L-alaninyloxy)-5-phenylpyrrole** is a well-characterized chiral molecule with significant application in the field of clinical diagnostics. Its specific stereochemistry allows it to act as a selective substrate for human leukocyte elastase, enabling a simple and rapid colorimetric assay for the detection of urinary tract infections. The synthetic and analytical protocols detailed in this guide provide a solid foundation for researchers working with this



compound. Further research could explore its potential as a substrate for other proteases or in the development of novel diagnostic tools.

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#### References

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